

Application Note: Dissolution Testing Methods for Arterolane Maleate Formulations

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Compound of Interest

Compound Name: Arterolane *p*-Toluenesulfonic Acid

Cat. No.: B13413062

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Executive Summary

Arterolane maleate (OZ277) is a synthetic trioxolane (ozonide) antimalarial, typically formulated as a fixed-dose combination (FDC) with Piperaquine Phosphate. Unlike traditional artemisinins, Arterolane is fully synthetic but shares the critical peroxide bridge responsible for its pharmacological activity.

This guide provides a robust, field-validated protocol for the dissolution testing of Arterolane maleate. Due to its lipophilic nature and pH-dependent solubility, standard compendial methods for immediate-release tablets often require modification. This protocol focuses on the use of surfactant-mediated media to ensure sink conditions and discriminatory power, essential for Quality Control (QC) and In Vitro-In Vivo Correlation (IVIVC).

Physicochemical Profile & Solubility Landscape

Understanding the molecule is the first step in method design. Arterolane maleate presents specific challenges:

- **Structure:** Synthetic ozonide (1,2,4-trioxolane).
- **Stability:** The peroxide bridge is sensitive to thermal stress and extreme pH, requiring careful handling during sample preparation.

- Solubility: Low aqueous solubility (BCS Class II/IV characteristics). It exhibits pH-dependent solubility, dissolving better in acidic media but precipitating as pH rises to intestinal levels (pH 6.8).
- pKa: The molecule contains basic nitrogen centers, forming the maleate salt.

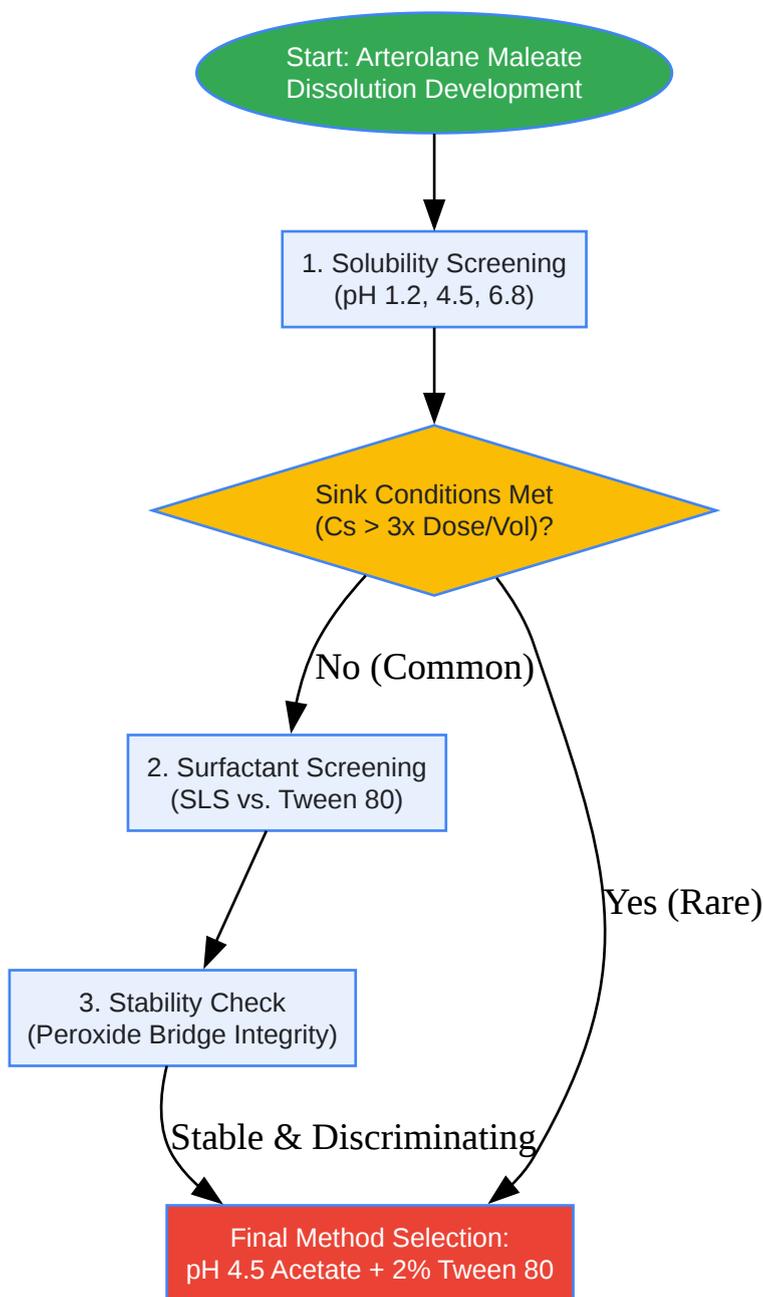
Solubility Screening Data (Representative)

Media	Solubility (mg/mL)	Sink Condition Status
0.1 N HCl (pH 1.2)	High (> 5.0)	Achieved (Risk of degradation)
Acetate Buffer (pH 4.5)	Low (< 0.1)	Not Achieved (Requires Surfactant)
Phosphate Buffer (pH 6.8)	Very Low	Not Achieved
pH 4.5 + 2% Tween 80	Moderate (> 0.5)	Achieved (Optimal)

Scientific Insight: While 0.1 N HCl provides high solubility, it may not be biorelevant for all release phases and can degrade the ozonide moiety over long runs. A buffered surfactant system (pH 4.5 + Tween 80) is often preferred to simulate the solubilizing effect of bile salts and ensure stability during the test window.

Method Development Workflow

The following decision tree illustrates the logic used to select the final dissolution conditions.



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Figure 1: Strategic workflow for selecting dissolution media for lipophilic ozonides.

Validated Dissolution Protocol

This protocol is derived from successful regulatory submissions and patent literature for Arterolane/Piperaquine FDC tablets.

Apparatus & Conditions[1][2][3][4][5][6][7]

- Apparatus: USP Type II (Paddle).
- Agitation Speed: 75 RPM (Optimized for suspension/hydrodynamics).
- Temperature: 37.0°C ± 0.5°C.[1]
- Medium Volume: 900 mL.[1][2][3]
- Dissolution Medium: 0.05 M Acetate Buffer pH 4.5 containing 2.0% w/v Tween 80 (Polysorbate 80).
- Vessel Type: Clear glass (Amber if lab has intense light, though Arterolane is moderately photostable).

Reagent Preparation

Acetate Buffer pH 4.5 with 2% Tween 80 (10 Liters):

- Weigh 29.9 g of Sodium Acetate Trihydrate and dissolve in approx. 8 L of purified water.
- Add 16.6 mL of Glacial Acetic Acid.
- Add 200 g of Tween 80 (Polysorbate 80). Tip: Weigh Tween 80 into a beaker first and rinse with warm water to ensure complete transfer.
- Adjust pH to 4.5 ± 0.05 using dilute Acetic Acid or NaOH.
- Dilute to volume (10 L) with purified water.
- Degassing: Essential. Vacuum filter through 0.45 µm membrane or helium sparge for 15 mins to prevent bubble formation on the tablet surface.

Test Procedure (Step-by-Step)

- System Setup: Fill vessels with 900 mL medium. Allow to equilibrate to 37°C. Verify temperature.

- Dosage Introduction: Place one tablet into each of the 6 vessels. Care must be taken to avoid air bubbles attaching to the tablet surface (causes floating).
 - Note: If tablets float, use standard USP sinkers (wire helix).[4]
- Start: Immediately start rotation at 75 RPM.
- Sampling Points: Withdraw 5 mL aliquots at 10, 20, 30, 45, and 60 minutes.
- Filtration: Immediately filter samples through a 0.45 µm PVDF or Nylon syringe filter.
 - Critical: Discard the first 2-3 mL of filtrate (saturation of filter membrane).
- Replenishment: Replace withdrawn volume with fresh medium if specified in the protocol (optional if correction factor is used in calculation).

Analytical Method (HPLC)[8][10][11][12][13]

Quantification of Arterolane in dissolution media requires a robust RP-HPLC method capable of separating the API from the maleic acid peak and potential degradants.

Chromatographic Conditions

Parameter	Setting
Column	C18 (e.g., Inertsil ODS-3V or Hypersil BDS), 250 x 4.6 mm, 5 µm
Mobile Phase	Phosphate Buffer (pH 3.0) : Acetonitrile (40:60 v/v)
Flow Rate	1.0 mL/min
Detection	UV at 223 nm (Isosbestic point for FDC) or 240 nm
Injection Volume	20 µL
Run Time	~8-10 minutes (Arterolane RT approx. 3-4 min)
Column Temp	30°C

Standard Preparation

- Stock Solution: Weigh 25 mg Arterolane Maleate working standard into a 50 mL volumetric flask. Dissolve in Methanol.
- Working Standard: Dilute the stock solution with Dissolution Medium to a concentration similar to 100% release (e.g., ~166 µg/mL for a 150 mg tablet in 900 mL).

Data Analysis & Acceptance Criteria Calculation

Calculate the percentage of Arterolane dissolved (

) at each time point:

[5]

- $\frac{\text{Peak area of sample/standard}}{\text{Concentration of standard (mg/mL)} \times 900 \text{ mL} \times \text{Potency of standard (decimal)}} \times \text{Label Claim (mg)}$

Acceptance Criteria (Q-Point)

For immediate-release dosage forms:

- Q = 75% at 45 minutes.
- Stage 1 (S1): No unit less than Q + 5%.
- Stage 2 (S2): Average of 12 units
Q, and no unit less than Q - 15%.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Coning	Poor hydrodynamics at bottom of vessel.	Increase RPM to 75 (if at 50). Ensure peak of cone is not static.
Low Recovery	Adsorption to filter or degradation.	Use PVDF filters; saturate filter with 3-5 mL. Check stability of solution (inject immediately).
High Variability	Tablet floating or sticking.	Use sinkers. Ensure rigorous degassing of media.
Peak Tailing	Interaction with silanols on column.	Add 0.1% Triethylamine to mobile phase or use base-deactivated columns (BDS).

References

- World Health Organization (WHO). Arterolane maleate + piperazine phosphate - FDC. WHO Prequalification of Medicines Programme. Available at: [\[Link\]](#)
- Ranbaxy Laboratories Ltd. Stable dispersible formulation of arterolane maleate and piperazine. Patent WO2014132226A1.
- Babu, V. R., et al. (2013). HPLC Method Development and Validation for Simultaneous Estimation of Arterolane Maleate and Piperazine Phosphate. [\[8\]](#)[\[9\]](#)[\[10\]](#)[\[7\]](#) International Journal of Research in Pharmaceutical and Biomedical Sciences. Available at: [\[Link\]](#)
- US Food and Drug Administration (FDA). Dissolution Testing of Immediate Release Solid Oral Dosage Forms. [\[11\]](#) Guidance for Industry. [\[1\]](#)[\[11\]](#)[\[12\]](#) Available at: [\[Link\]](#)
- Divya, M., et al. Stability indicating RP-HPLC method development for simultaneous determination of arterolane maleate and piperazine phosphate. Scholars Research Library. Available at: [\[Link\]](#)

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Sources

- 1. [fda.gov](https://www.fda.gov) [[fda.gov](https://www.fda.gov)]
- 2. WO2014132226A1 - Stable dispersible formulation of arterolane maleate and piperazine and process of preparation thereof - Google Patents [patents.google.com]
- 3. [actamedicamarisiensis.ro](https://www.actamedicamarisiensis.ro) [[actamedicamarisiensis.ro](https://www.actamedicamarisiensis.ro)]
- 4. [dissolutiontech.com](https://www.dissolutiontech.com) [[dissolutiontech.com](https://www.dissolutiontech.com)]
- 5. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 6. Development of a dissolution method for lumefantrine and artemether in immediate release fixed dose artemether/lumefantrine tablets - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. [ijprajournal.com](https://www.ijprajournal.com) [[ijprajournal.com](https://www.ijprajournal.com)]
- 8. [ijrpc.com](https://www.ijrpc.com) [[ijrpc.com](https://www.ijrpc.com)]
- 9. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 10. [scholarsresearchlibrary.com](https://www.scholarsresearchlibrary.com) [[scholarsresearchlibrary.com](https://www.scholarsresearchlibrary.com)]
- 11. [dissolutiontech.com](https://www.dissolutiontech.com) [[dissolutiontech.com](https://www.dissolutiontech.com)]
- 12. [japsonline.com](https://www.japsonline.com) [[japsonline.com](https://www.japsonline.com)]
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